

Application Notes and Protocols for Sos1-IN-10 in Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Sos1-IN-10*

Cat. No.: *B12424025*

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Introduction

Sos1-IN-10 is a potent small-molecule inhibitor of Son of Sevenless homolog 1 (SOS1), a guanine nucleotide exchange factor (GEF) that plays a critical role in the activation of RAS proteins. By binding to SOS1, **Sos1-IN-10** disrupts the interaction between SOS1 and KRAS, thereby preventing the exchange of GDP for GTP and inhibiting downstream signaling through the RAS/MAPK pathway. This inhibitory action makes **Sos1-IN-10** a valuable tool for studying RAS-driven cancers and a potential therapeutic agent. **Sos1-IN-10** has demonstrated a half-maximal inhibitory concentration (IC₅₀) of 13 nM for the KRAS G12C-SOS1 interaction.^[1]

These application notes provide detailed protocols for the use of **Sos1-IN-10** in cell culture, including methods for assessing its impact on cell viability, protein-protein interactions, and downstream signaling pathways.

Data Presentation

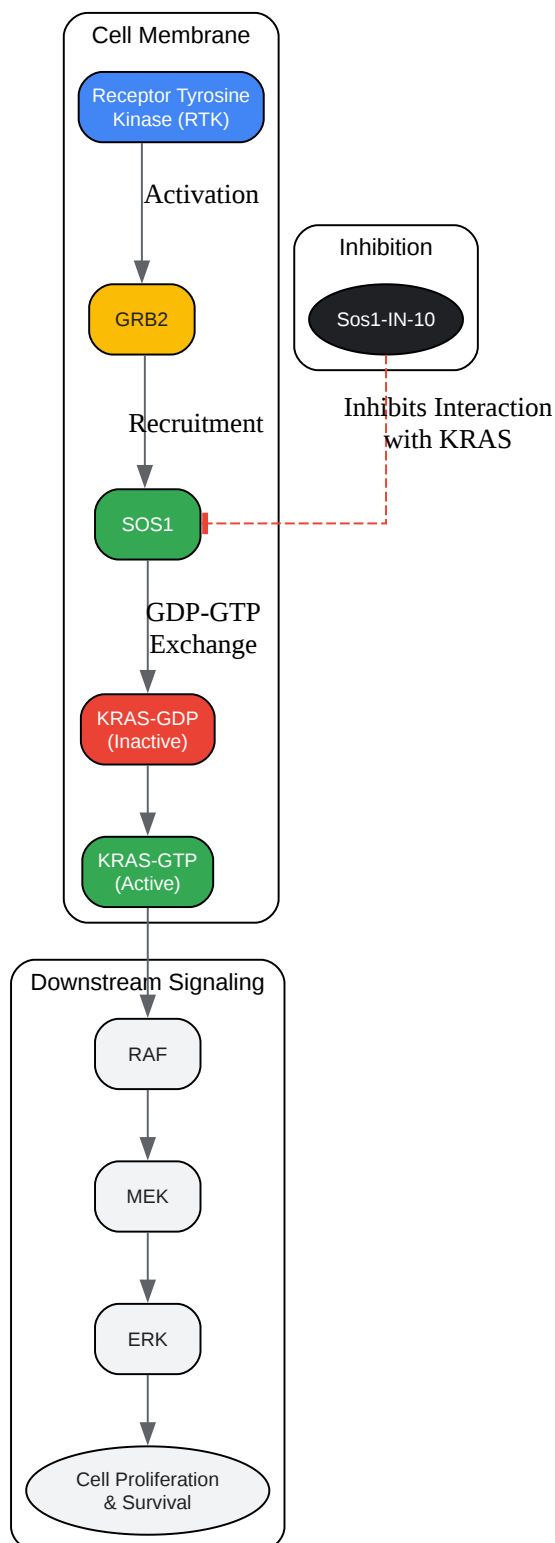
Quantitative Data for Sos1-IN-10 and Comparative Inhibitors

Compound	Target Interaction	IC50 (nM)	Cell Line (for pERK/proliferation)	pERK IC50 (nM)	Proliferation IC50 (nM)	Reference
Sos1-IN-10	KRAS G12C-SOS1	13	Not Specified	Not Specified	Not Specified	[1]
Sos1-IN-18	SOS1-KRAS G12C	3.4	H358	31	5	[1]
BI-3406	SOS1-KRAS	31 (biochemical)	Not Specified	Not Specified	Not Specified	[2]
BAY-293	KRAS-SOS1	21	Not Specified	Not Specified	Not Specified	

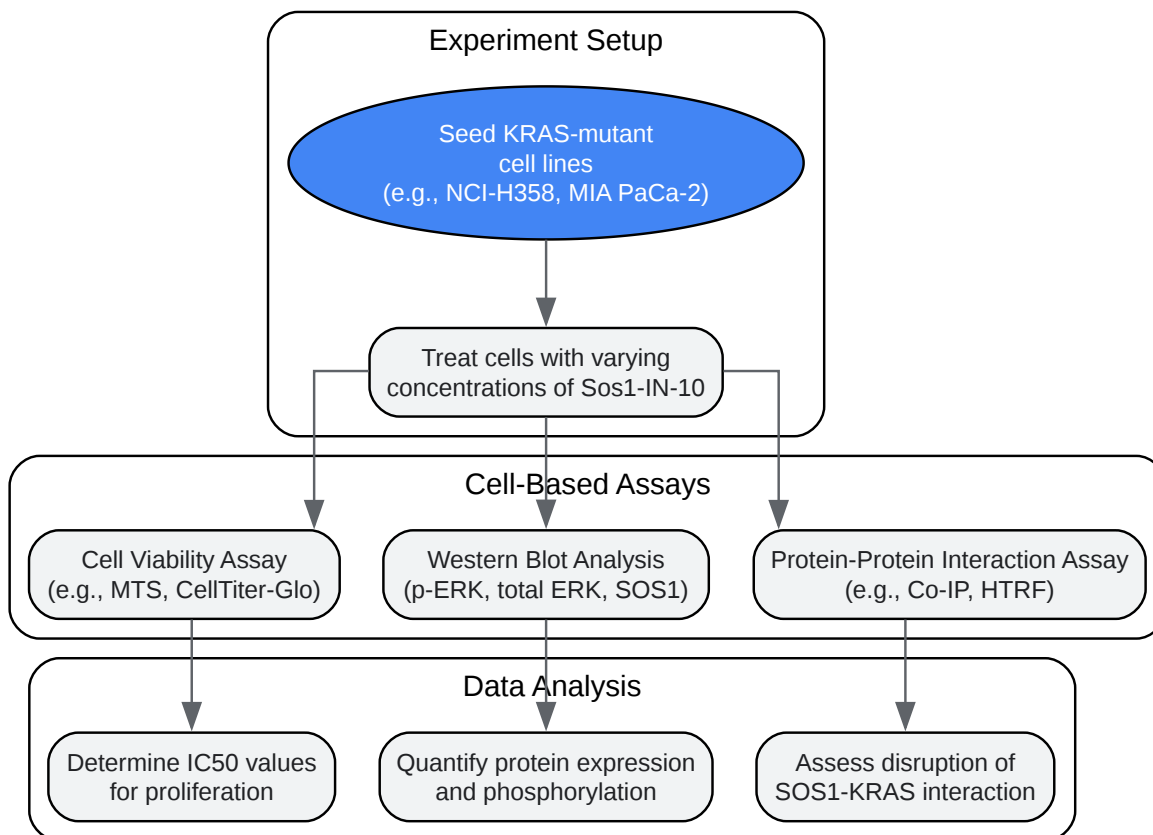
Signaling Pathway and Experimental Workflow

The following diagram illustrates the mechanism of action of **Sos1-IN-10** in the RAS signaling pathway.

Mechanism of Sos1-IN-10 Action



Experimental Workflow for Sos1-IN-10 Evaluation



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Discovery of novel SOS1 inhibitors using machine learning - PMC [pmc.ncbi.nlm.nih.gov]
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